

Synthesis of Schiff Bases from 2-Amino-4-methylphenol: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Amino-4-methylphenol

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Abstract

This document provides detailed application notes and protocols for the synthesis, characterization, and potential applications of Schiff bases derived from **2-Amino-4-methylphenol**. Schiff bases, characterized by the azomethine group (-C=N-), are a versatile class of organic compounds with a wide range of applications in medicinal chemistry and materials science. Their synthesis is typically straightforward, involving the condensation of a primary amine with an aldehyde or ketone. This document will focus on the synthesis of Schiff bases from **2-Amino-4-methylphenol** and various carbonyl compounds, their characterization using spectroscopic techniques, and an overview of their potential as antimicrobial and anticancer agents. Detailed experimental protocols, data presentation in tabular format, and visualizations of the synthesis workflow and a potential anticancer signaling pathway are provided to guide researchers in this field.

Introduction

Schiff bases are a prominent class of ligands in coordination chemistry and have garnered significant attention due to their diverse biological activities, including antimicrobial, antiviral, anti-inflammatory, and anticancer properties.^{[1][2]} The imine group is crucial for their biological activity, and the presence of other functional groups, such as the hydroxyl group in aminophenol-derived Schiff bases, can enhance their chelating ability and biological efficacy.^[3] The synthesis of Schiff bases from **2-Amino-4-methylphenol** offers a scaffold that can be

readily modified by reacting it with a variety of aldehydes and ketones to generate a library of compounds for biological screening.

Applications

Schiff bases derived from **2-Amino-4-methylphenol** and their metal complexes have shown promise in several areas:

- Antimicrobial Agents: These compounds have demonstrated activity against a range of bacteria and fungi. The mechanism of action is often attributed to their ability to chelate with metal ions essential for microbial growth or to interfere with cellular processes.[3][4]
- Anticancer Agents: Several studies have reported the cytotoxic effects of aminophenol-derived Schiff bases against various cancer cell lines.[5][6] One proposed mechanism involves the inhibition of key signaling pathways, such as the AMPK/mTOR pathway, which is crucial for cancer cell metabolism and proliferation.[7][8]
- Sensors: The ability of some Schiff bases to form colored complexes with specific metal ions makes them suitable for use as chemosensors.[9]
- Catalysis: Schiff base metal complexes are also utilized as catalysts in various organic reactions.[4]

Experimental Protocols

Protocol 1: Synthesis of a Schiff Base from **2-Amino-4-methylphenol** and **Salicylaldehyde**

This protocol describes a general method for the synthesis of 2-((E)-((2-hydroxy-5-methylphenyl)imino)methyl)phenol, a representative Schiff base.

Materials:

- **2-Amino-4-methylphenol**
- **Salicylaldehyde**
- **Ethanol or Methanol**

- Glacial Acetic Acid (catalyst, optional)
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Stirring and heating apparatus

Procedure:

- Dissolve **2-Amino-4-methylphenol** (1.23 g, 10 mmol) in 20 mL of ethanol in a 100 mL round-bottom flask.
- To this solution, add salicylaldehyde (1.22 g, 10 mmol) in 10 mL of ethanol dropwise with continuous stirring.
- A few drops of glacial acetic acid can be added as a catalyst.
- The reaction mixture is then refluxed for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After completion of the reaction, the mixture is cooled to room temperature.
- The resulting precipitate is filtered, washed with cold ethanol, and dried in a desiccator over anhydrous CaCl_2 .^[10]
- The crude product can be recrystallized from a suitable solvent like ethanol to obtain pure crystals.

Protocol 2: General Procedure for the Synthesis of Metal Complexes

Materials:

- Synthesized Schiff base ligand
- Metal(II) salt (e.g., $\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$, $\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$, $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$)
- Methanol or Ethanol

Procedure:

- Dissolve the Schiff base ligand (2 mmol) in 20 mL of hot ethanol.
- In a separate flask, dissolve the metal(II) salt (1 mmol) in 10 mL of ethanol.
- Add the metal salt solution dropwise to the ligand solution with constant stirring.
- The mixture is then refluxed for 3-5 hours.
- The resulting colored precipitate is filtered, washed with ethanol, and then with diethyl ether.
- The complex is dried in a vacuum desiccator.

Data Presentation

Table 1: Physicochemical and Spectroscopic Data of a Representative Schiff Base

Property	Data	Reference
Compound Name	2-[(Z)-[(4-methylphenyl)imino]methyl]phenol	[11]
Molecular Formula	C ₁₄ H ₁₃ NO	[11]
Appearance	Yellow crystals	[11]
Melting Point (°C)	100-101	[11]
Yield (%)	80	[11]
IR (KBr, cm ⁻¹)	~3400 (O-H), ~1620 (C=N), ~1280 (C-O)	[12]
¹ H NMR (DMSO-d ₆ , δ ppm)	2.35 (s, 3H, CH ₃), 6.80–7.40 (m, 8H, Ar-H), 8.60 (s, 1H, CH=N), 13.60 (s, 1H, OH)	[11]
¹³ C NMR (DMSO-d ₆ , δ ppm)	~20 (CH ₃), ~116-160 (Aromatic C), ~165 (C=N)	[13]

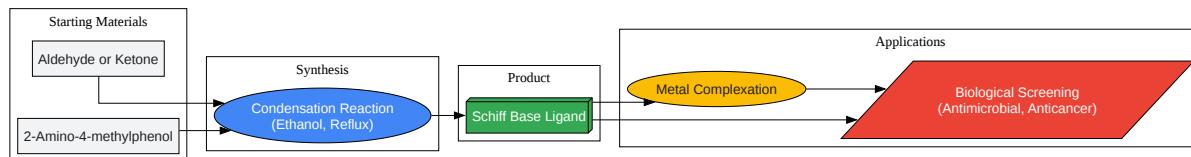
Table 2: Antimicrobial Activity Data (MIC, $\mu\text{g/mL}$) of Analogous Aminophenol-Derived Schiff Bases

Compound	<i>S. aureus</i>	<i>B. subtilis</i>	<i>E. coli</i>	Reference
Salicylidene-2-aminophenol	3.9063	0.1221	3.9063	[14]
o-Vanillin-2-aminophenol	0.4883	0.1221	0.9766	[14]
p-Anisalidene-o-aminophenol	12.5-25	-	12.5-50	[4]
Metal Complexes				

Table 3: Anticancer Activity Data (IC_{50} , μM) of Analogous Schiff Base Metal Complexes

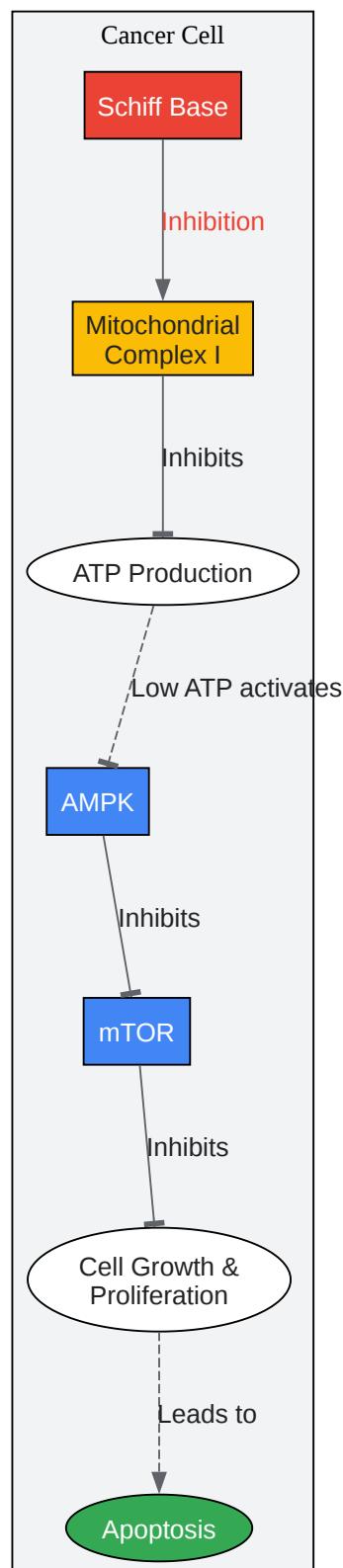
Compound	A-549 (Lung)	MCF-7 (Breast)	HeLa (Cervical)	Reference
Copper Complex of Schiff base from L-phenylalanine and 5-bromo-3-methoxy-salicylaldehyde	-	-	Moderate	[5]
Copper Complex of Schiff base from o-vanillin and L-methionine	-	Apoptosis inducing	-	[5]
Copper Complex of Schiff base from o-vanillin and L-valine	-	Apoptosis inducing	-	[5]

Visualizations



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Caption: General workflow for the synthesis and application of Schiff bases.

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